

Physical properties of tert-Butylcyclopentane (boiling point, density)

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Compound of Interest

Compound Name: *tert-Butylcyclopentane*

Cat. No.: *B16133621*

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Physical Properties of tert-Butylcyclopentane: A Technical Guide

This guide provides an in-depth overview of the key physical properties of **tert-Butylcyclopentane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate physical data and an understanding of the methodologies used to obtain them.

Core Physical Properties

tert-Butylcyclopentane is a cycloalkane with the chemical formula C_9H_{18} . Accurate knowledge of its physical properties, such as boiling point and density, is crucial for its application in chemical synthesis and material science.

Data Presentation

The physical properties of **tert-Butylcyclopentane** are summarized in the table below. It is important to note that some variations in reported values exist in the literature, which may be attributable to different experimental conditions or measurement techniques.

Physical Property	Value	Unit	Source(s)
Boiling Point	142.9	°C (at 760 mmHg)	[1]
172	°C	[2]	
Density	0.814	g/cm ³	[1]
0.775	g/mL	[2]	

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the boiling point and density of organic compounds like **tert-Butylcyclopentane**.

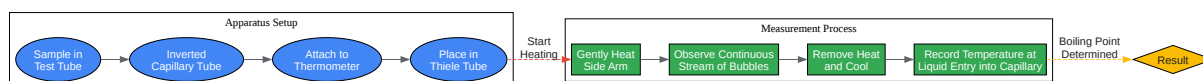
Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of liquid.[3] The procedure relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[4]

Methodology:

- A small amount of the liquid sample (approximately 0.5 mL) is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube assembly is attached to a thermometer.
- This entire setup is then placed in a Thiele tube filled with a high-boiling point liquid, such as mineral oil.
- The side arm of the Thiele tube is gently heated, allowing for uniform heat distribution via convection currents.[3][4]
- As the temperature rises, the air trapped in the capillary tube expands and is expelled, followed by the vapor of the sample, resulting in a steady stream of bubbles.[3][5]

- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the stream of bubbles ceases and the liquid is drawn into the capillary tube.[3][6] This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.[7]



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Workflow for Boiling Point Determination using the Thiele Tube Method.

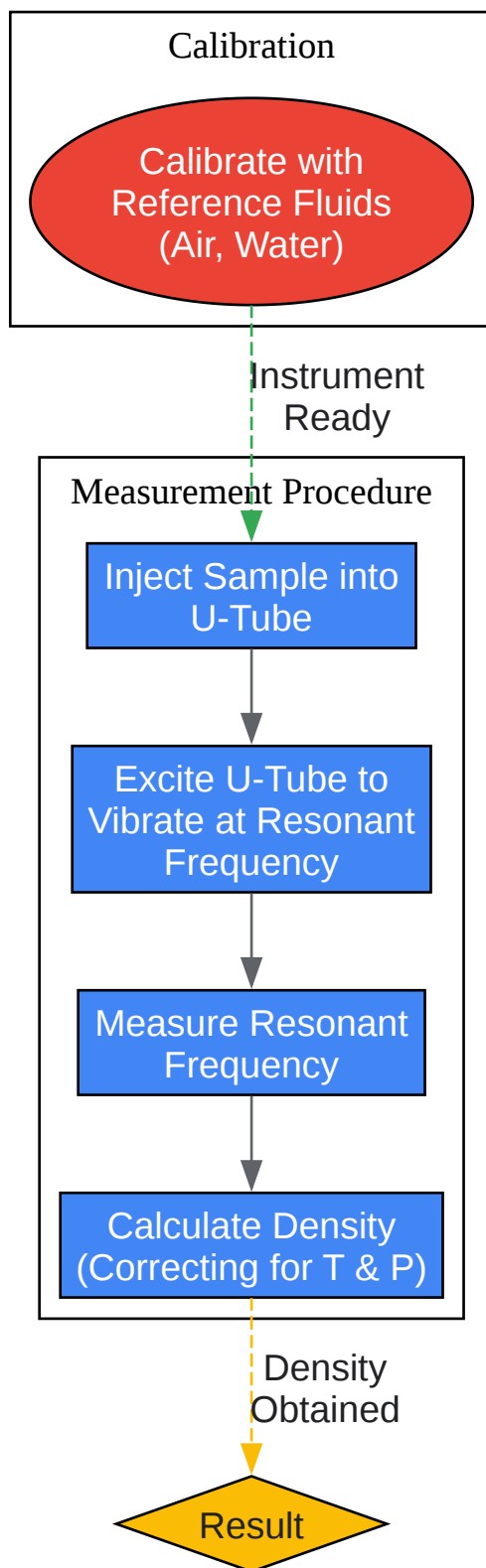
Density Determination: Vibrating Tube Densitometer

Vibrating tube densitometers are highly accurate instruments used to measure the density of liquids.[8] The operational principle is based on the relationship between the mass of a vibrating U-tube and its oscillation frequency.[9]

Methodology:

- The instrument is first calibrated using fluids of known density, such as dry air and pure water.[8]
- The sample, **tert-Butylcyclopentane**, is introduced into the oscillating U-tube within the densitometer.
- The tube is electronically excited to vibrate at its natural resonant frequency.
- The instrument measures this resonant frequency. A higher mass (denser liquid) in the tube will result in a lower resonant frequency.
- The density of the sample is then calculated from the measured oscillation period, using transducer constants obtained during calibration.

- Temperature and pressure are carefully controlled and measured during the process as they can influence the density reading.



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Workflow for Density Measurement using a Vibrating Tube Densitometer.

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- To cite this document: BenchChem. [Physical properties of tert-Butylcyclopentane (boiling point, density)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16133621/docs#physical-properties-of-tert-butylcyclopentane-boiling-point-density\]](https://www.benchchem.com/product/b16133621/docs#physical-properties-of-tert-butylcyclopentane-boiling-point-density)

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